

# Application Notes and Protocols: DAPK Substrate Peptide for Cell-Based Assays

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## Compound of Interest

Compound Name: DAPK Substrate Peptide

Cat. No.: B12354112

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## Introduction

Death-Associated Protein Kinase (DAPK) is a calcium/calmodulin-regulated serine/threonine kinase that plays a crucial role in multiple cell death pathways, including apoptosis and autophagy.[1] Its involvement in various cellular processes makes it a significant target in drug discovery, particularly for cancer and neurodegenerative diseases. This document provides detailed application notes and protocols for utilizing a specific **DAPK substrate peptide** in cell-based assays to screen for and characterize DAPK inhibitors.

The synthetic peptide, with the sequence KKRPQRRYSNVF, is a known substrate for DAPK with a Michaelis constant ( $K_m$ ) of 9  $\mu\text{M}$ . [2][3][4][5][6] This peptide can be utilized in various assay formats to measure DAPK activity both in vitro and within a cellular context.

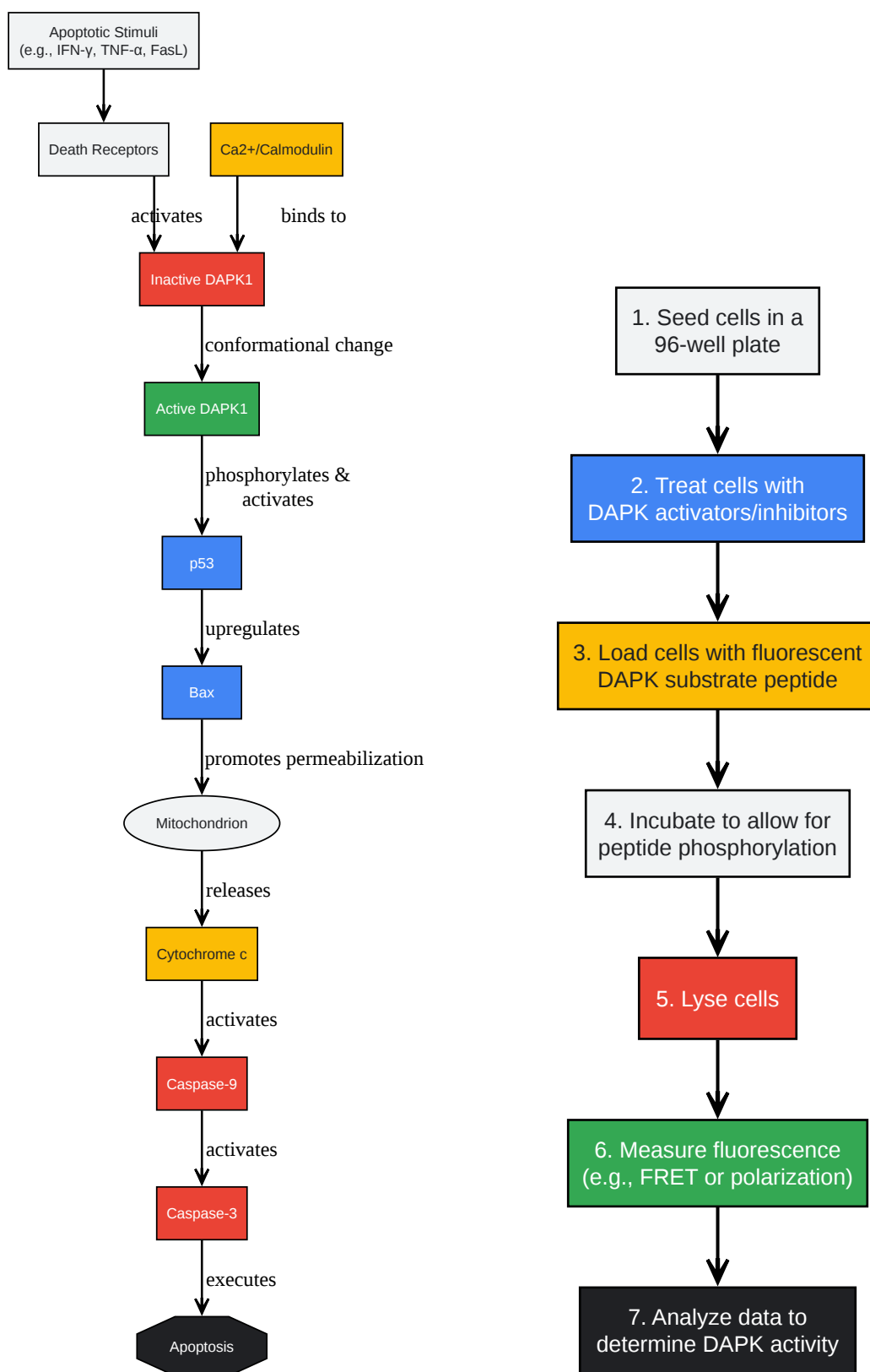
## Quantitative Data for DAPK Inhibitors

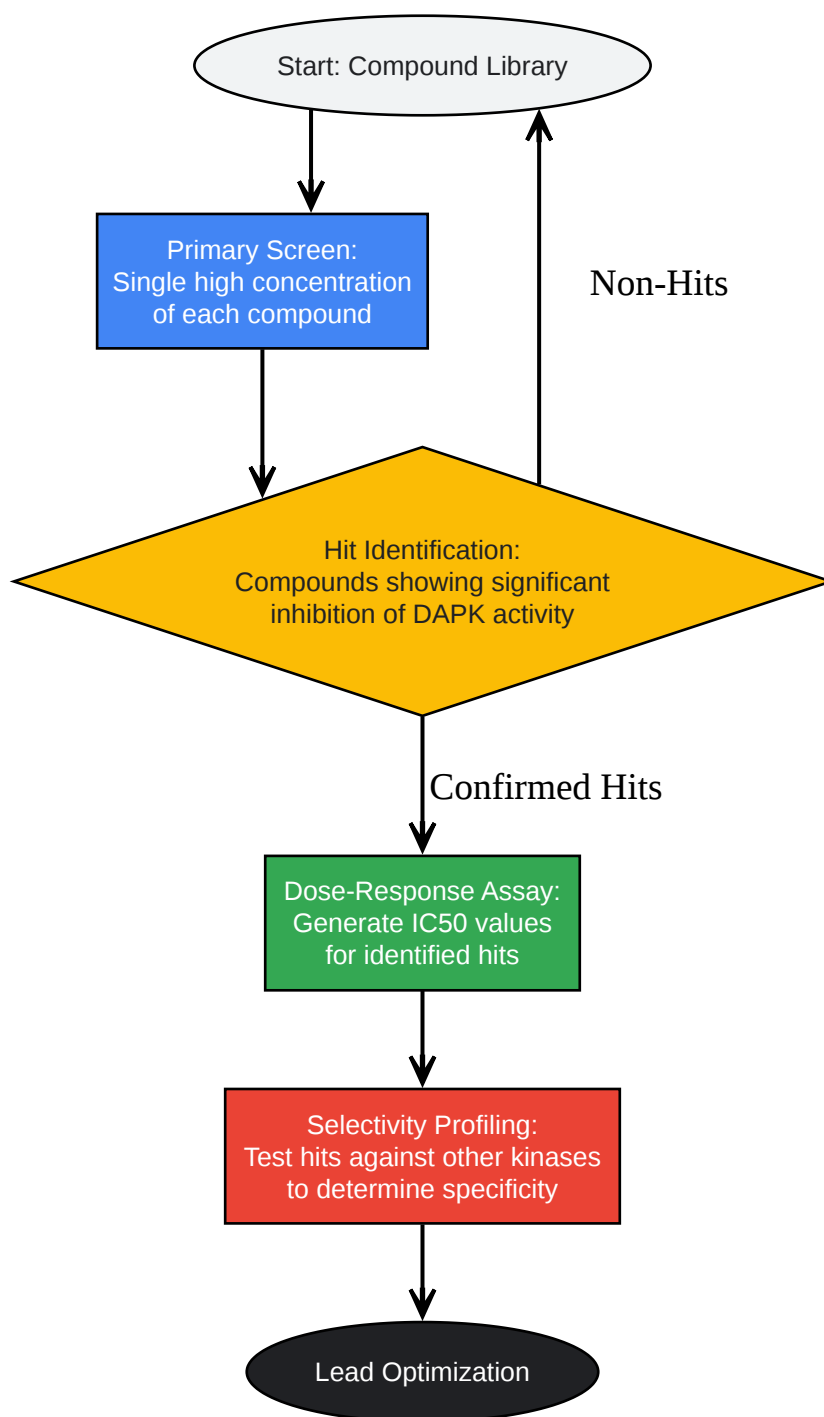
The following table summarizes the inhibitory activity of selected compounds against DAPK1. While these values were determined in vitro, they provide a valuable reference for cell-based assay development and inhibitor screening.

Compound	Inhibitor Type	Target(s)	IC50 (nM)	Assay Conditions
TC-DAPK 6	ATP-competitive	DAPK1, DAPK3	69 (DAPK1), 225 (DAPK3)	In vitro kinase assay with 10 $\mu$ M ATP.[3][7][8]
Staurosporine	Broad-spectrum kinase inhibitor	Multiple kinases including PKC, PKA, DAPK1	~2-20 nM (for various kinases)	In vitro kinase assays.[1][9]
Aryl Carboxamide 4q	DAPK1 Inhibitor	DAPK1	1090	In vitro ELISA-based kinase assay.[2][10]

## Signaling Pathway

The following diagram illustrates the central role of DAPK1 in initiating apoptosis in response to various stimuli.





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